

# Application Notes and Protocols for Triammonium Citrate in Art Cleaning and Conservation

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## Compound of Interest

Compound Name: *Triammonium citrate*

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## Introduction

**Triammonium citrate** (TAC) is a chelating agent increasingly utilized in the field of art conservation for its efficacy in surface cleaning and stain removal from a variety of substrates. [1][2][3] Its ability to form stable complexes with metal ions makes it particularly effective for removing metallic stains, such as iron rust, and for cleaning soiling that contains metallic particulates. [2][3][4] This document provides detailed application notes and protocols for the use of **triammonium citrate** in the cleaning and conservation of paintings, paper, stone, and metal artifacts.

## Mechanism of Action

**Triammonium citrate** functions as a chelating agent, a molecule that can form multiple bonds to a single metal ion. [2] The citrate ion has three carboxyl groups and one hydroxyl group that can donate electrons to a metal cation, effectively "sequestering" it and forming a stable, water-soluble complex. [2] This action is crucial for removing metal-containing stains and soiling from surfaces without resorting to harsh mechanical or highly acidic/alkaline treatments. [2][3] The effectiveness of chelation is dependent on the pH of the solution, which influences the availability of the citrate's binding sites. [2]

## I. Application in the Cleaning of Paintings

**Triammonium citrate** has been successfully used for the surface cleaning of both unvarnished and varnished oil paintings to remove intractable grey-brown layers and surface dirt.<sup>[1]</sup><sup>[2]</sup> It is often effective where traditional organic solvents and aqueous solutions fail.<sup>[2]</sup>

#### Quantitative Data Summary

Application	Substrate	TAC Concentration (% w/v)	pH	Application Method	Observations & Efficacy
Surface Cleaning	Unvarnished Oil Painting (J.M.W. Turner)	2.5%	~7	Cotton swab	Effective removal of a grey-brown surface layer with no apparent damage to the paint. <a href="#">[1]</a> <a href="#">[2]</a>
Surface Cleaning	Unvarnished Oil Painting	5%	~7	Cotton swab	Significantly more effective than magnesium citrate and sodium citrate for removing black discoloration. <a href="#">[2]</a>
Varnish Removal	Oil Painting	2%	Not specified	Cotton swab (with isopropanol)	Successfully removed a discolored, insoluble varnish when applied with isopropanol while the TAC was still wet. <a href="#">[5]</a>

## Experimental Protocol: Surface Cleaning of an Unvarnished Oil Painting

This protocol is based on the successful cleaning of an oil sketch by J.M.W. Turner.[1][2]

#### 1. Materials:

- **Triammonium citrate** (ACS grade or higher)
- Deionized water
- Cotton swabs
- Small beakers
- pH meter or pH indicator strips
- Microscope for surface examination

#### 2. Solution Preparation:

- Prepare a 2.5% (w/v) solution of **triammonium citrate** in deionized water. For example, dissolve 0.25 g of **triammonium citrate** in 10 mL of deionized water.
- Verify that the pH of the solution is approximately 7.[2] Adjust with a dilute solution of citric acid or ammonium hydroxide if necessary, though TAC solutions are naturally buffering.[2]

#### 3. Preliminary Testing:

- Always conduct a spot test on an inconspicuous area of the painting or on the turnover edge.
- Apply a small amount of the 2.5% TAC solution using a lightly moistened cotton swab.
- Roll the swab gently over the test area for a controlled duration (e.g., 30 seconds).
- Immediately after, "clear" the area by rolling a clean cotton swab moistened with deionized water over the surface to remove any residual TAC and solubilized grime.[1]
- Examine the test area under magnification to assess the effectiveness of the cleaning and to check for any adverse effects on the paint layer, such as pigment lifting or changes in gloss.

#### 4. Cleaning Procedure:

- If the spot test is successful, proceed with the cleaning of the entire surface, working in small, manageable sections.
- Apply the 2.5% TAC solution with a cotton swab, gently rolling it over the surface. Avoid excessive pressure.
- Regularly change the swabs to prevent the redeposition of dirt.
- Immediately follow the TAC application with a clearance step using deionized water on a clean swab.[6]

#### 5. Post-Treatment:

- Allow the painting to dry completely in a stable environment.
- Document the cleaning process with photographs before, during, and after treatment.

## II. Application in Paper Conservation

**Triammonium citrate** is used in paper conservation to solubilize and remove acidic soiling and metallic stains, particularly those caused by iron.[7][8] It can be applied via immersion or local treatments.

### Quantitative Data Summary

Application	Substrate	TAC Concentration (% w/v)	pH	Application Method	Observations & Efficacy
Stain Removal	Paper	1-10%	Neutral to basic	Immersion	Effective in reducing yellowing and discoloration. Thorough rinsing is crucial.[7]
Foxing (Iron Stains)	Paper	Not specified	Not specified	Immersion, local application	Used as an iron(II) chelator, often in conjunction with a reducing agent like sodium dithionite to convert Fe(III) to Fe(II).[8]

### Experimental Protocol: Immersion Treatment for Stained Paper

This protocol is a general guideline based on studies of ammonium citrate immersions on paper.<sup>[7][8]</sup>

#### 1. Materials:

- **Triammonium citrate**
- Deionized water
- Conservation-grade trays
- Blotting paper
- Polyester support web

#### 2. Solution Preparation:

- Prepare a 1% to 5% (w/v) solution of **triammonium citrate** in deionized water, depending on the severity of the staining and the stability of the paper. Start with a lower concentration for initial tests.
- Adjust the pH if necessary for the specific application.

#### 3. Pre-Treatment:

- Carefully assess the condition of the paper object, including the stability of any media.
- Perform a spot test on a discrete corner to check for any adverse reactions.

#### 4. Immersion Procedure:

- Place the paper object on a polyester support web.
- Immerse the object in a tray of the prepared TAC solution for a predetermined time (e.g., 15-30 minutes). The duration will depend on the nature of the stain and the paper's condition.
- Gently agitate the solution periodically.

#### 5. Rinsing:

- After the immersion, transfer the paper object on its support web to a series of deionized water baths to thoroughly rinse out the **triammonium citrate** and the solubilized stains.<sup>[7]</sup> This step is critical to prevent future discoloration.<sup>[7][8]</sup>
- A final rinse in a calcium bicarbonate solution may be considered to reintroduce an alkaline reserve.<sup>[9]</sup>

#### 6. Drying:

- Place the rinsed paper object between sheets of clean blotting paper on a flat surface to dry under light pressure.

### III. Application in Stone and Metal Conservation

**Triammonium citrate** is effective in removing iron stains from stone surfaces like marble and in cleaning corroded metal artifacts.<sup>[4][10]</sup> It is often applied as a poultice or in a gel formulation to increase the contact time and localize the treatment.<sup>[4][10]</sup>

#### Quantitative Data Summary

Application	Substrate	TAC Concentration	pH	Application Method	Observations & Efficacy
Iron Stain Removal	Marble	Not specified	Alkaline (e.g., pH 9 with ammonium hydroxide)	Poultice	Effective for iron stain removal. <sup>[11]</sup>
Cleaning of Copper Alloys	Copper Alloy	Not specified	Not specified	Agar gel	Good results for removing corrosion products. <sup>[10]</sup>
Cleaning of Lacquered Brass	Lacquered Brass	Up to 0.13 M	5.5 - 8.5	Gel	Used for removing corrosion products. <sup>[12]</sup>

#### Experimental Protocol: Poultice Application for Iron Stain Removal from Marble

This protocol is a general method for applying a poultice with **triammonium citrate**.

##### 1. Materials:

- Triammonium citrate**
- Deionized water
- Poultice material (e.g., cellulose powder, sepiolite, or attapulgite clay)

- Plastic spatula
- Plastic wrap

## 2. Poultice Preparation:

- Prepare an aqueous solution of **triammonium citrate** (e.g., 5-10% w/v).
- Slowly add the poultice material to the solution, mixing continuously until a thick, paste-like consistency is achieved, similar to peanut butter.[\[13\]](#)

## 3. Application:

- Clean the stained area of any loose surface dirt.
- Apply the poultice to the iron stain with a plastic spatula, ensuring a thickness of about 1/4 to 1/2 inch.
- Extend the poultice beyond the edges of the stain.
- Cover the poultice with plastic wrap and seal the edges with tape. This slows the evaporation of water and allows the chelating agent to work for a longer period.[\[13\]](#)

## 4. Dwell Time and Removal:

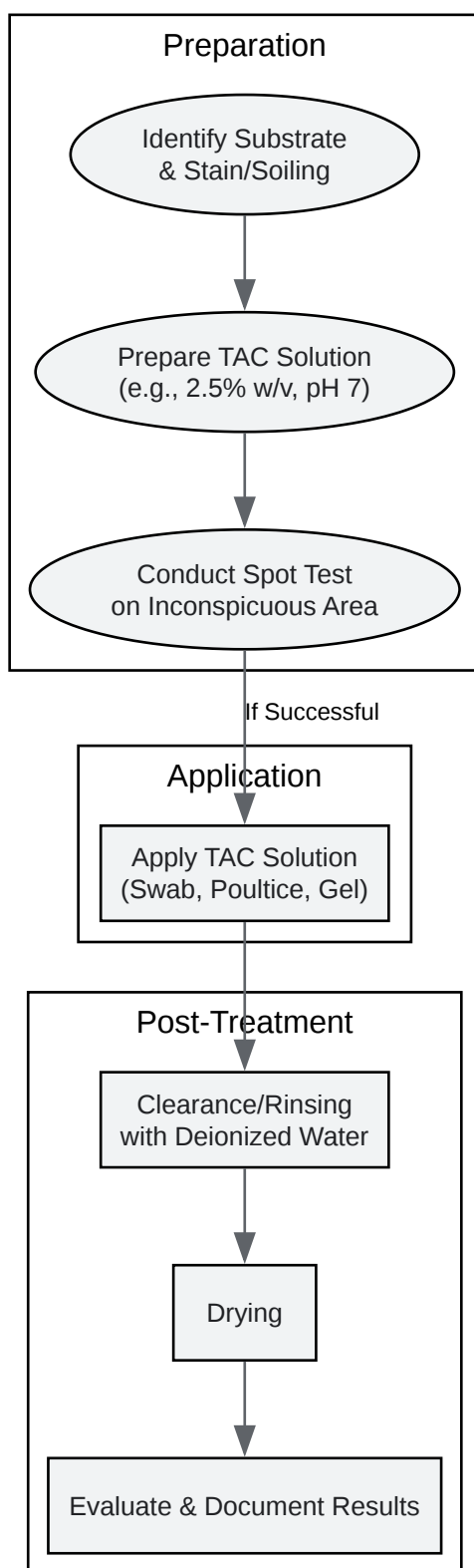
- Leave the poultice in place for 24 to 48 hours.[\[13\]](#) The duration may be adjusted based on the severity of the stain.
- Remove the plastic wrap and allow the poultice to dry. As it dries, it will draw the solubilized iron salts from the stone into the poultice material.
- Once dry, carefully scrape off the poultice with a non-metallic spatula.

## 5. Rinsing and Post-Treatment:

- Thoroughly rinse the treated area with deionized water and a soft brush to remove any poultice residue.
- Allow the stone to dry completely.
- The process may need to be repeated for deeply set stains.

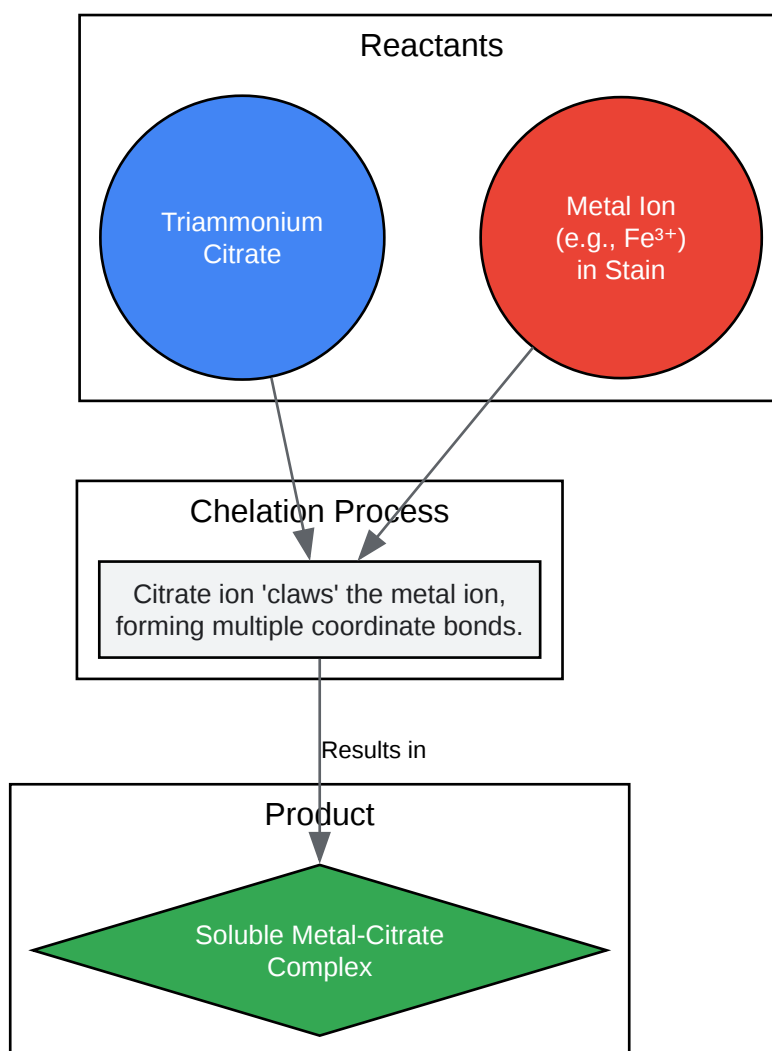
# Visualizations





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General workflow for **triammonium citrate** application in art conservation.



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Simplified diagram of the chelation of a metal ion by **triammonium citrate**.

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